

Application Notes and Protocols for Oxycodone Administration in Rodent Pain Models

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Compound of Interest

Compound Name: *Oxydon*

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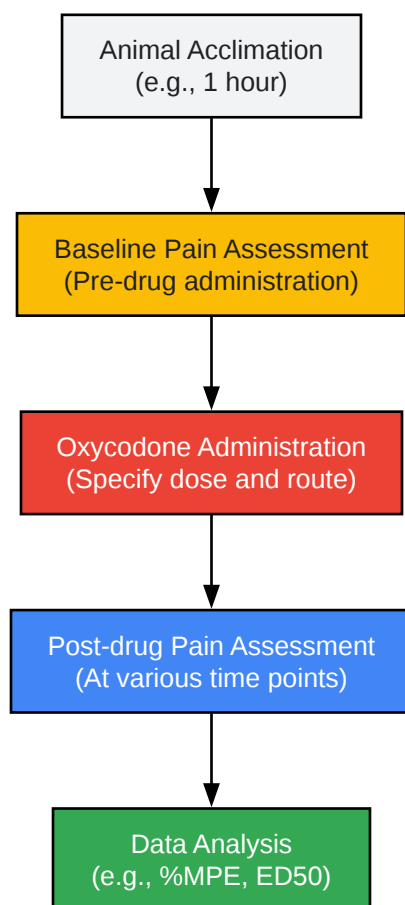
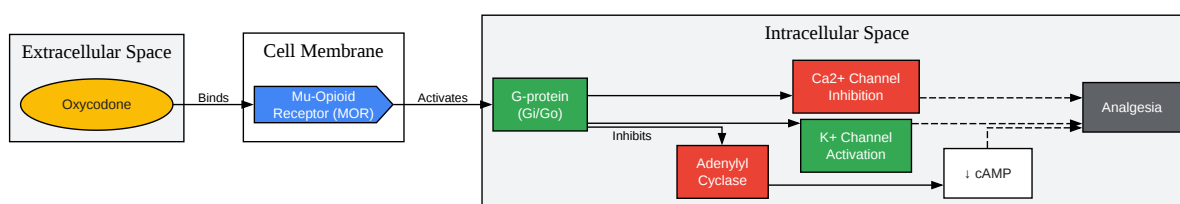
These application notes provide detailed protocols for the administration and efficacy testing of oxycodone in common rodent models of pain. The information is intended to guide researchers in designing and executing preclinical studies to evaluate the analgesic properties of oxycodone and other opioid compounds.

Overview of Oxycodone in Rodent Pain Models

Oxycodone is a semi-synthetic opioid analgesic widely used for the management of moderate to severe pain.[1] In preclinical research, rodent models are essential for elucidating the mechanisms of oxycodone's analgesic effects, as well as its side effects, including addiction and tolerance.[2][3] Oxycodone primarily exerts its effects by acting as an agonist at mu-opioid receptors (MORs), and to a lesser extent, at kappa-opioid receptors (KORs).[1][4] Its analgesic efficacy has been demonstrated in various rodent pain models, including those for neuropathic, inflammatory, and acute pain.[4][5][6]

Signaling Pathway of Oxycodone

Oxycodone binds to G-protein coupled opioid receptors, primarily the mu-opioid receptor (MOR). This binding initiates a downstream signaling cascade that ultimately leads to a reduction in neuronal excitability and neurotransmitter release, resulting in analgesia. However, this pathway is also implicated in the rewarding effects of opioids and the development of addiction. The Regulator of G-protein Signaling 9-2 (RGS9-2) is a key intracellular protein that modulates the function of opioid receptors and has been shown to play a role in oxycodone addiction-related behaviors in mouse models.[2][3]



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